

# Application Notes and Protocols for the Use of Mupirocin in Animal Models

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## Compound of Interest

Compound Name: Murraxocin

Cat. No.: B1207576

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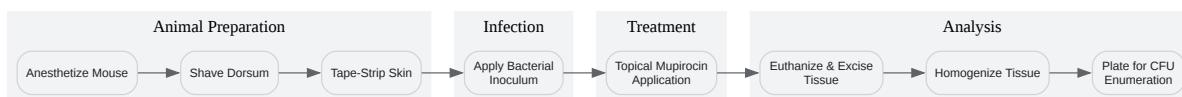
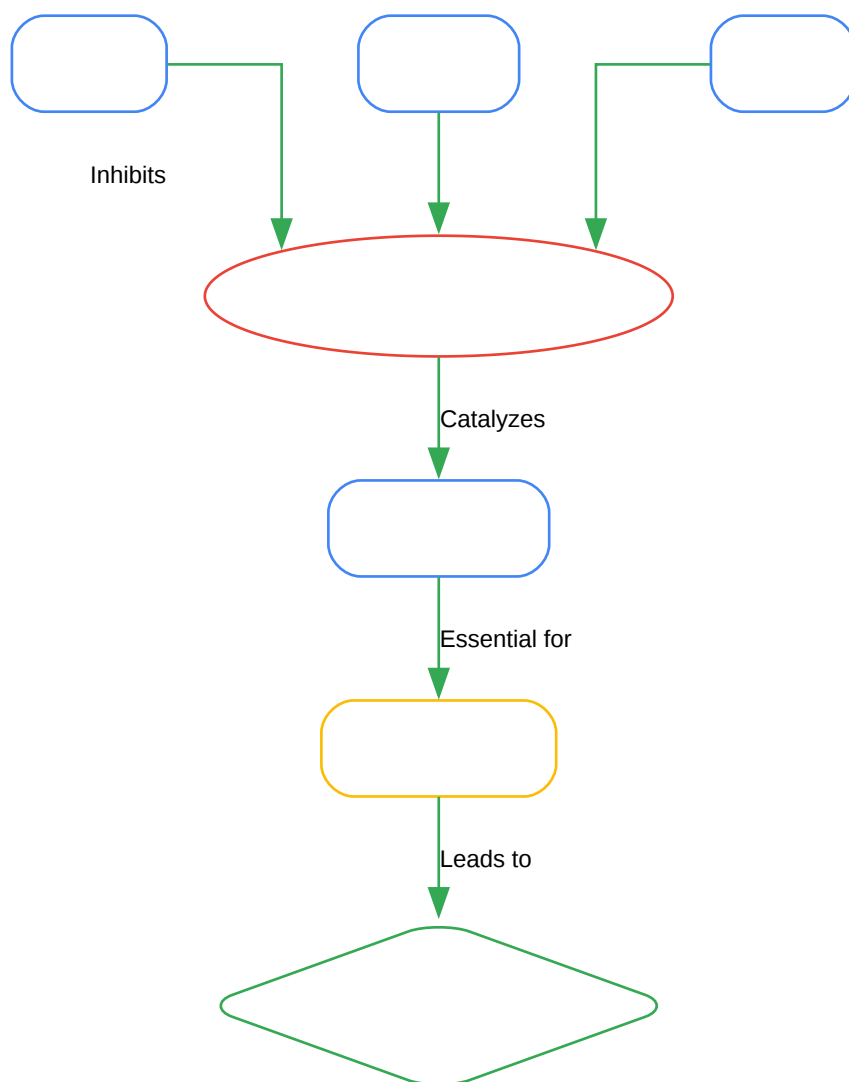
For Researchers, Scientists, and Drug Development Professionals

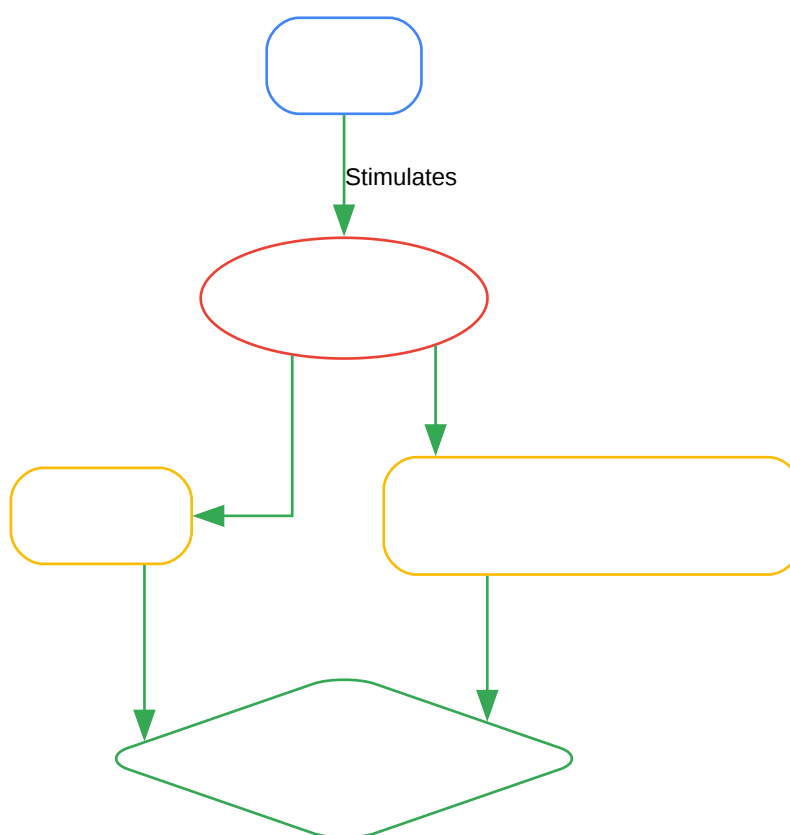
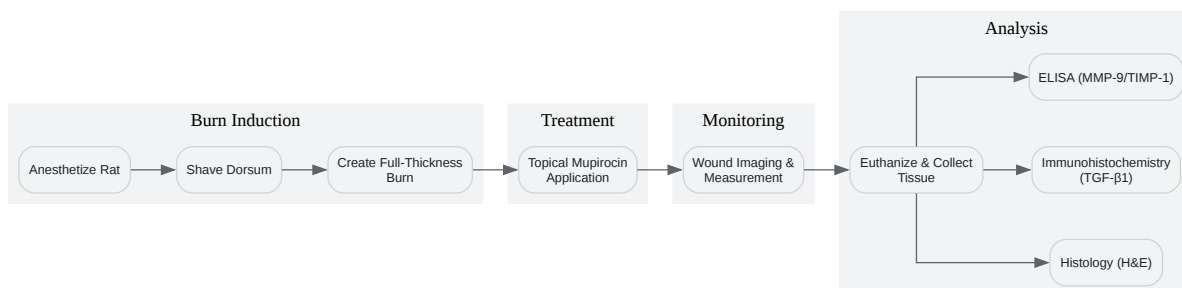
## Introduction

Mupirocin, formerly known as pseudomonic acid A, is a topical antibiotic produced by the bacterium *Pseudomonas fluorescens*.<sup>[1]</sup> It is widely used to treat primary and secondary bacterial skin infections.<sup>[1]</sup> Mupirocin is particularly effective against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2]</sup> Its unique mechanism of action involves the inhibition of bacterial isoleucyl-tRNA synthetase, which ultimately disrupts protein and RNA synthesis, leading to bacterial cell death.<sup>[1][2]</sup> Due to this distinct mechanism, cross-resistance with other classes of antibiotics is uncommon.<sup>[3]</sup> This document provides detailed application notes and protocols for the use of Mupirocin in various animal models of skin infection and wound healing.

## Mechanism of Action

Mupirocin's primary mode of action is the specific and reversible inhibition of bacterial isoleucyl-tRNA synthetase.<sup>[3]</sup> This enzyme is crucial for the incorporation of the amino acid isoleucine into bacterial proteins.<sup>[3]</sup> By binding to this enzyme, Mupirocin prevents the synthesis of essential bacterial proteins, leading to a bacteriostatic effect at lower concentrations and a bactericidal effect at the high concentrations achieved with topical application.<sup>[1]</sup>





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## References

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